

Application Notes and Protocols for GNE-886

Stock Solution Preparation

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Compound of Interest

Compound Name: GNE-886

Cat. No.: B607699

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **GNE-886**, a potent and selective inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 (CECR2) bromodomain. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reproducible experimental results.

Compound Information

GNE-886 is a small molecule inhibitor that selectively targets the bromodomain of CECR2, a protein implicated in chromatin remodeling and DNA damage response.^{[1][2]} It serves as a valuable tool for studying the biological functions of CECR2 in various cellular processes.

Property	Value	Reference
Chemical Formula	C28H30N6O3	[3]
Molecular Weight	498.59 g/mol	[3]
CAS Number	2101957-05-3	[3][4]
Appearance	Solid powder	[3]

Biological Activity

GNE-886 exhibits high potency and selectivity for the CECR2 bromodomain. It also shows secondary activity against BRD9.

Target	Assay	IC50 / EC50	Reference
CECR2	Biochemical (TR-FRET)	16 nM	[1] [5] [6]
CECR2	Cellular ("dot" assay)	370 nM	[1] [3] [5]
BRD9	Biochemical	1.6 μ M	[4] [5] [6]
BRD7	Biochemical (BROMOscan)	KD = 1100 μ M	[1] [3]
TAF1(2)	Biochemical (BROMOscan)	KD = 0.62 μ M	[1] [3]
TAF1L(2)	Biochemical (BROMOscan)	KD = 2400 μ M	[1] [3]

Solubility and Stock Solution Preparation

GNE-886 is readily soluble in dimethyl sulfoxide (DMSO).[\[3\]](#)

Materials:

- **GNE-886** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM DMSO Stock Solution:

- **Equilibrate:** Allow the **GNE-886** vial to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **GNE-886** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.986 mg of **GNE-886**.
- **Solubilize:** Add the appropriate volume of DMSO to the **GNE-886** powder. For a 10 mM stock, add 1 mL of DMSO to 4.986 mg of **GNE-886**.
- **Dissolve:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if necessary.^[5] Visually inspect the solution to ensure no particulates are present.
- **Aliquot:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.^{[4][5]}
- **Storage:** Store the aliquoted stock solutions as recommended in the storage section below.

Storage and Stability

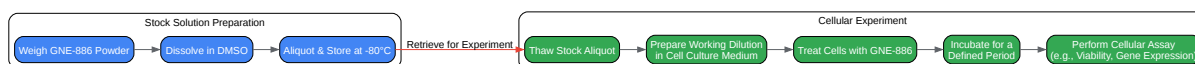
Proper storage is critical to maintain the integrity of **GNE-886**.

Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	-20°C	Up to 36 months	Keep desiccated and protected from light.	[3][4]
DMSO Stock Solution	-20°C	Up to 1 month	Protect from light; avoid repeated freeze-thaw cycles.	[4][5]
DMSO Stock Solution	-80°C	Up to 6 months	Protect from light; use within 6 months for optimal activity.	[5]

Note: For in vivo experiments, it is recommended to prepare fresh working solutions from the stock on the day of use.[5]

Experimental Workflow for Cellular Assays

The following diagram illustrates a general workflow for utilizing the **GNE-886** stock solution in a typical cell-based experiment.

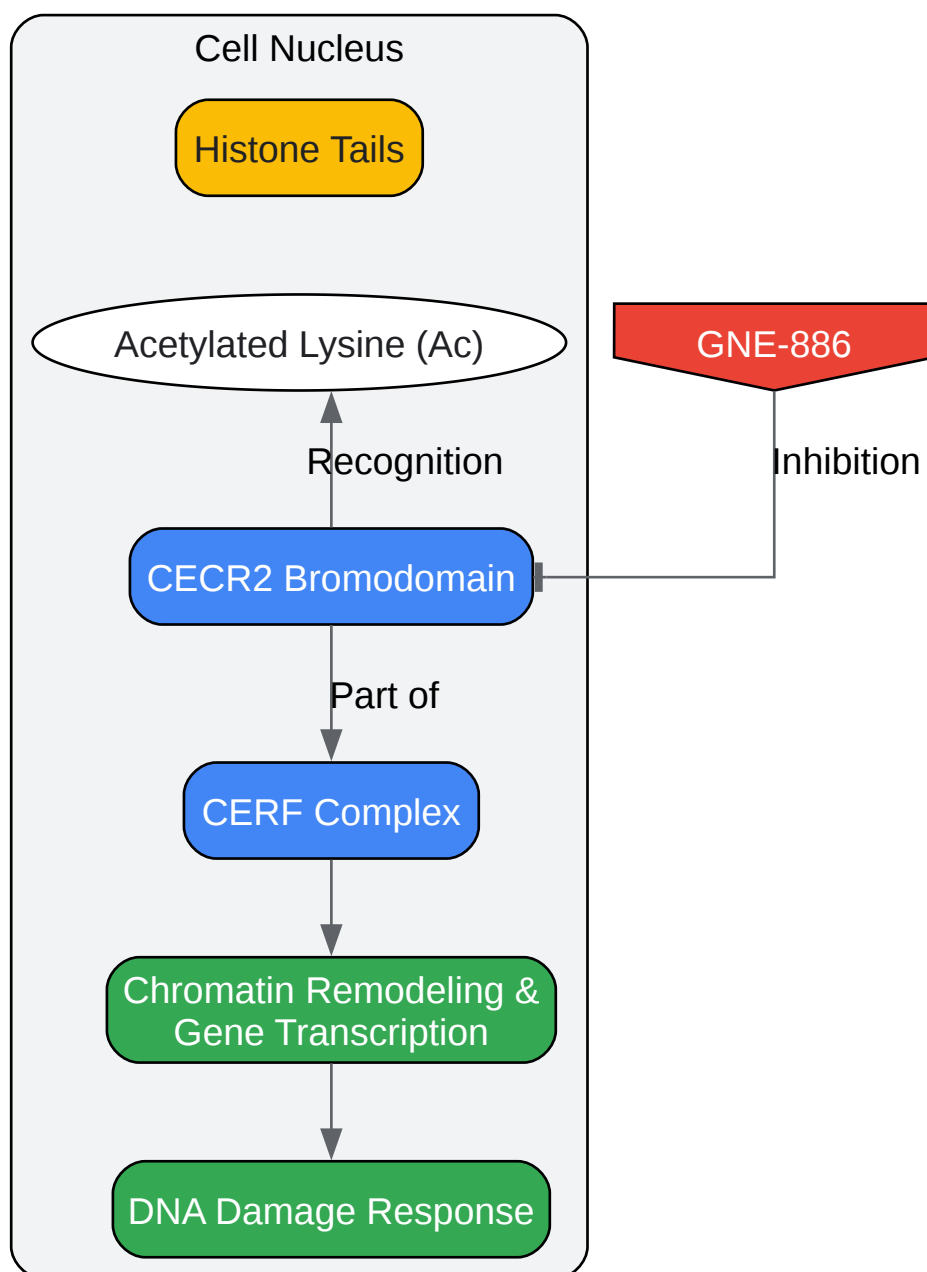


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Caption: Workflow for preparing and using **GNE-886** in cellular experiments.

Mechanism of Action and Signaling Pathway

GNE-886 functions by inhibiting the CECR2 bromodomain. Bromodomains are "reader" domains that recognize acetylated lysine residues on histone tails and other proteins.[1][2] CECR2 is a component of the CERF (CECR2-containing remodeling factor) chromatin remodeling complex.[1][3] By binding to the CECR2 bromodomain, **GNE-886** prevents its interaction with acetylated histones, thereby modulating chromatin structure and gene transcription. This can impact cellular processes such as the DNA damage response.[1][3]



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Caption: **GNE-886** inhibits CECR2 interaction with acetylated histones.

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References

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